

CKI-7 Technical Support Center: Troubleshooting Solubility and Experimental Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *CKI-7*

Cat. No.: *B608342*

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Welcome to the technical support center for **CKI-7**, a potent inhibitor of Casein Kinase 1 (CK1). This guide is designed for researchers, scientists, and drug development professionals to address common challenges and questions related to the solubility and handling of **CKI-7** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **CKI-7** and what is its primary mechanism of action?

CKI-7, or N-(2-aminoethyl)-5-chloro-8-isoquinolinesulfonamide, is a selective, ATP-competitive inhibitor of Casein Kinase 1 (CK1).[1][2] CK1 is a family of serine/threonine kinases involved in various cellular processes, including signal transduction, cell cycle regulation, and apoptosis.[3] **CKI-7** has been shown to inhibit CK1 with an IC₅₀ of 6 µM and a K_i of 8.5 µM.[1][4] It also exhibits inhibitory effects on other kinases such as SGK, S6K1, and MSK1.[1][3][4][5] A primary signaling pathway affected by **CKI-7** is the Wnt/β-catenin pathway, where it can suppress β-catenin stabilization.[1]

Q2: What is the molecular formula and weight of **CKI-7** dihydrochloride?

The molecular formula for **CKI-7** dihydrochloride is C₁₁H₁₂ClN₃O₂S·2HCl, and its molecular weight is approximately 358.67 g/mol.[5][6][7]

Q3: In which solvents is **CKI-7** soluble?

CKI-7 dihydrochloride is soluble in Dimethyl Sulfoxide (DMSO) and water.^{[5][7]} It is reported to be insoluble in ethanol.^[7] For methanol, it is described as slightly soluble, and for water, sparingly soluble, with heating potentially improving dissolution.^[6]

Troubleshooting Guide

Issue: I am having trouble dissolving CKI-7.

- Problem: The compound is not fully dissolving in the chosen solvent, or precipitation is observed.
- Solution:
 - Verify Solvent Choice: The recommended primary solvents are DMSO and water.^{[5][7]}
 - Use Fresh, High-Quality Solvents: Moisture-absorbing DMSO can reduce the solubility of CKI-7.^[4] Always use fresh, anhydrous DMSO.
 - Gentle Heating: For aqueous solutions, gentle warming to 37°C can aid dissolution.^[8]
 - Sonication: Using an ultrasonic bath can help to break up aggregates and facilitate dissolution.^{[8][9]}
 - Vortexing: Vigorous vortexing can also be employed to aid in dissolving the compound.^[8]

Issue: My CKI-7 solution appears cloudy or has precipitates after storage.

- Problem: The compound may have come out of solution during storage, especially at lower temperatures.
- Solution:
 - Re-dissolve: Before use, bring the stock solution to room temperature and vortex to ensure any precipitated compound is redissolved.
 - Storage Conditions: For long-term storage, it is recommended to store stock solutions in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[4][8]} Stock solutions in DMSO are generally stable for up to 1 year at -80°C and for shorter periods at -20°C.^[9]

Data Presentation: CKI-7 Solubility

| Solvent | Maximum Solubility (Concentration) | Source |
|----------|--|---|
| DMSO | 2 mg/mL (5.57 mM) - 72 mg/mL (200.74 mM) | [4] [7] |
| Water | 3 mg/mL (8.36 mM) - 10 mM | [5] [7] |
| Methanol | Slightly soluble | [6] |
| Ethanol | Insoluble | [7] |

Note: The reported solubility of **CKI-7** in DMSO varies across different suppliers. It is recommended to start with a lower concentration and test solubility for your specific batch.

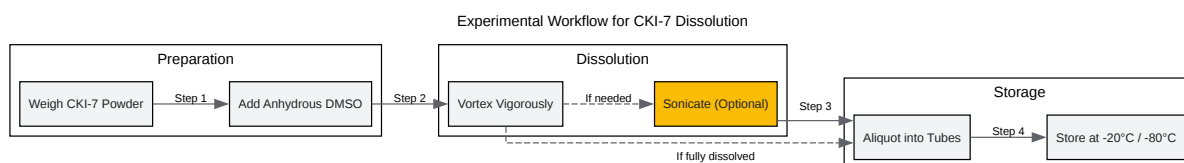
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of CKI-7 in DMSO

- Materials:
 - CKI-7 dihydrochloride powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Optional: Ultrasonic bath
- Procedure:
 - Calculate the required mass of **CKI-7** dihydrochloride for your desired volume of 10 mM stock solution. For example, for 1 mL of a 10 mM solution, you would need: $\text{Mass} = 0.010 \text{ L} \times 10 \text{ mmol/L} \times 358.67 \text{ g/mol} = 3.5867 \text{ mg}$

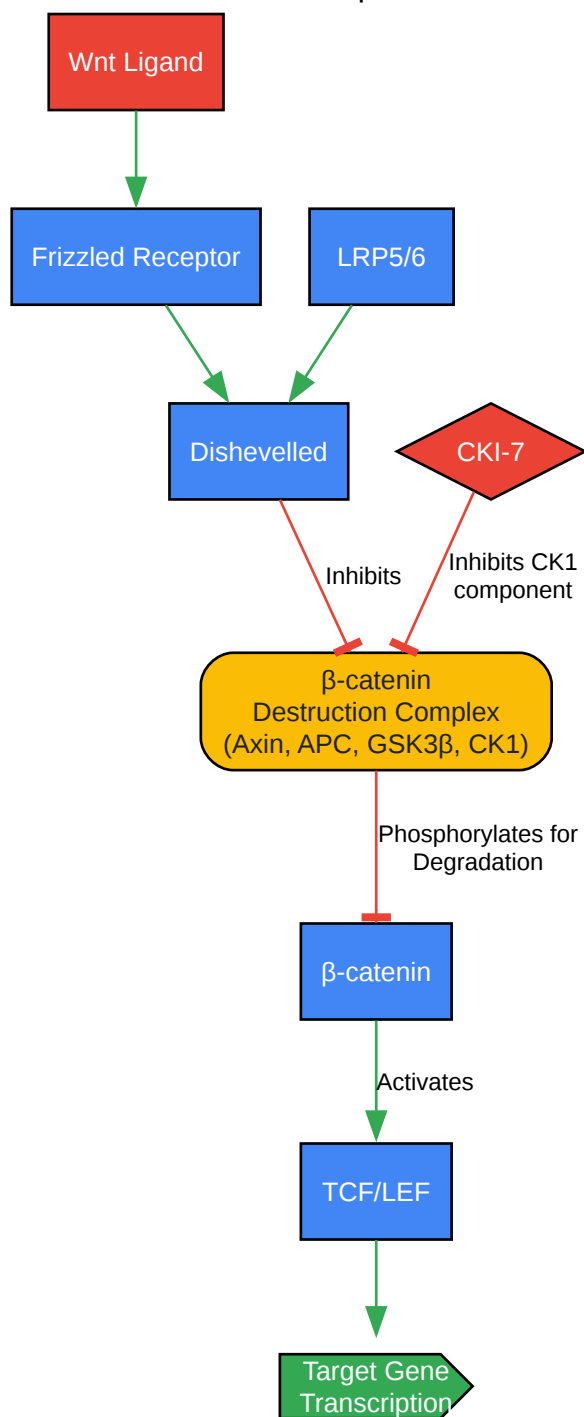
2. Weigh the calculated amount of **CKI-7** dihydrochloride powder and place it into a sterile vial.
3. Add the calculated volume of anhydrous DMSO to the vial.
4. Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
5. If the compound does not fully dissolve, you can sonicate the vial for 5-10 minutes.
6. Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
7. Store the aliquots at -20°C or -80°C.

Visualizations



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Caption: Workflow for preparing **CKI-7** stock solutions.

CKI-7 Inhibition of the Wnt/ β -catenin Pathway[Click to download full resolution via product page](#)

Caption: CKI-7's role in the Wnt/ β -catenin signaling pathway.

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- To cite this document: BenchChem. [CKI-7 Technical Support Center: Troubleshooting Solubility and Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608342#cki-7-solubility-issues-and-best-solvents]

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